

# Biological Activity of [Pmp1,Tyr(OEt)2] AVP: A Technical Guide

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## Compound of Interest

Compound Name: [Pmp1,Tyr(OEt)2] AVP

Cat. No.: B12387419

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## Introduction

[Pmp1,Tyr(OEt)2] AVP is a potent and selective antagonist of the physiological actions of arginine vasopressin (AVP). As a linear analogue of a cyclic vasopressin antagonist, its study has been pivotal in understanding the conformational requirements for vasopressin receptor binding and antagonism. This technical guide provides a comprehensive overview of the biological activity of [Pmp1,Tyr(OEt)2] AVP and related linear antagonists, focusing on quantitative data, experimental methodologies, and the underlying signaling pathways.

## Quantitative Biological Data

The biological activity of [Pmp1,Tyr(OEt)2] AVP and its analogues is typically quantified by their ability to inhibit the physiological responses to AVP, such as the pressor (V1 receptor-mediated) and antidiuretic (V2 receptor-mediated) effects. The antagonist potency is expressed as the pA2 value, which is the negative logarithm of the molar concentration of an antagonist that produces a two-fold shift to the right in an agonist's concentration-response curve.

The following table summarizes the antivasopressor (anti-V1) and antiantidiuretic (anti-V2) activities of [Pmp1,Tyr(OEt)2] AVP and related linear AVP antagonists, as reported in the foundational study by Manning et al.

Compound	Anti-V1 (Vasopressor) pA2	Anti-V2 (Antidiuretic) pA2
[Pmp1,Tyr(OEt)2] AVP	7.31 ± 0.17	7.15 ± 0.22
Reference Cyclic Antagonist		
d(CH2)5[Tyr(Me)2]AVP	8.62 ± 0.18	6.95 ± 0.19

Data sourced from Manning M, et al. Nature. 1987;329(6142):839-40.

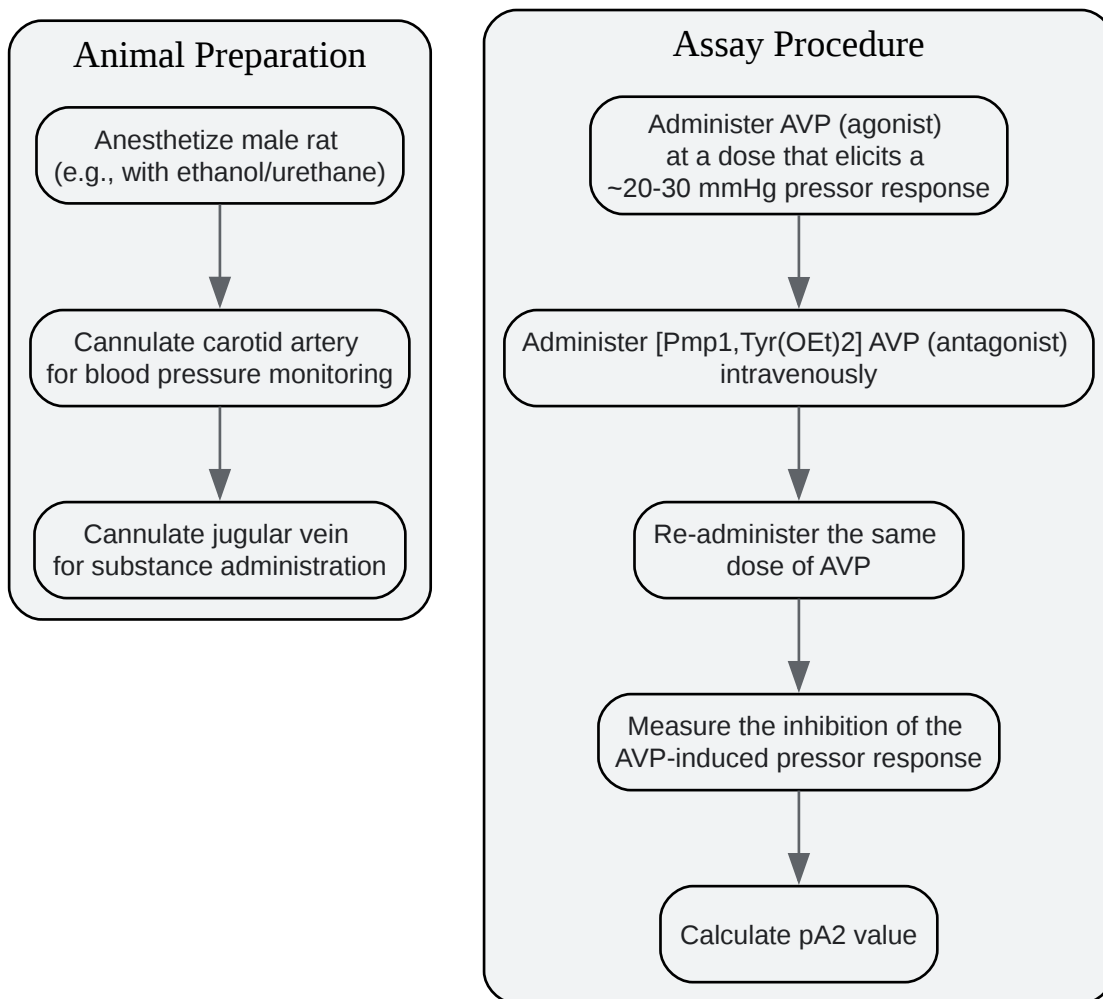
## Experimental Protocols

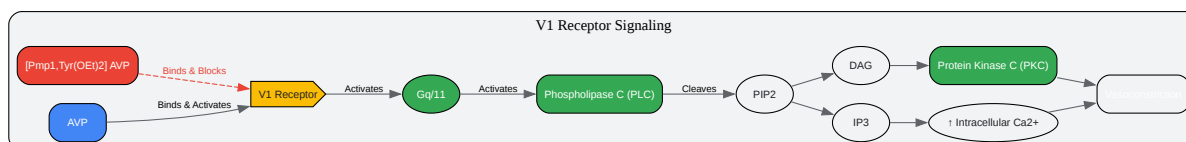
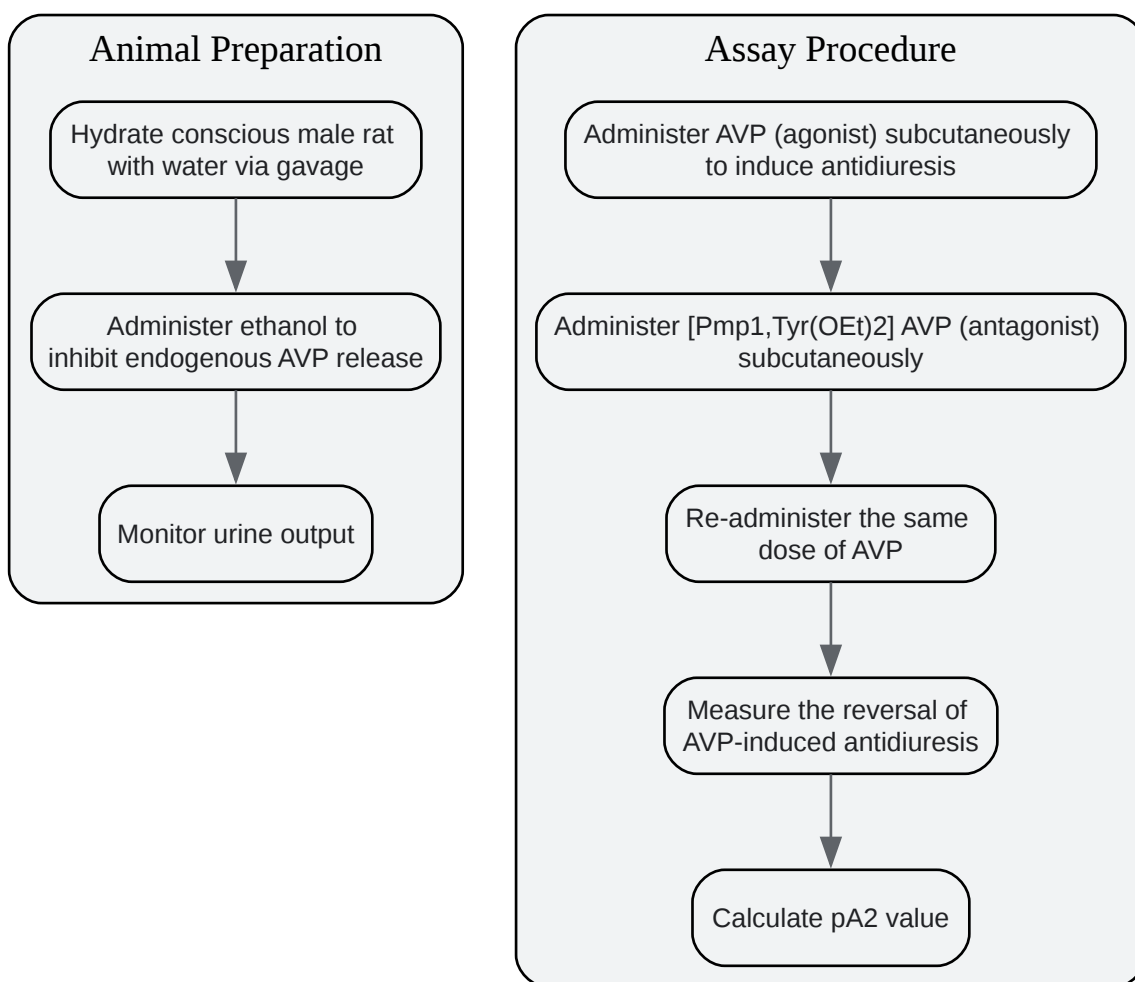
The determination of the biological activity of **[Pmp1,Tyr(OEt)2] AVP** involves specific in vivo and in vitro assays. Below are detailed methodologies for the key experiments.

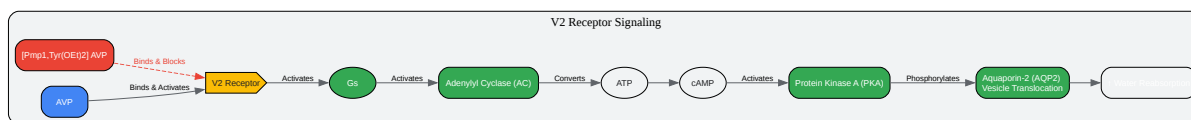
### In Vivo Vasopressor (V1) Antagonist Assay

This assay assesses the ability of the antagonist to inhibit the pressor response to AVP in a whole-animal model.

Experimental Workflow:







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